Dyngo-4a stability in aqueous solutions for experiments

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Compound of Interest	
Compound Name:	*Dyngo-4a*
CAS No.:	*1256493-34-1*
Cat. No.:	*B607236*

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Dyngo-4a Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **Dyngo-4a** in aqueous solutions for experiments. Find troubleshooting advice, frequently asked questions, and detailed protocols to ensure the stability and effective application of this potent dynamin inhibitor.

Frequently Asked Questions (FAQs)

Q1: What is **Dyngo-4a** and what is its primary mechanism of action?

A1: **Dyngo-4a** is a potent, cell-permeable small molecule inhibitor of dynamin, a GTPase essential for scission of budding vesicles from parent membranes.[1][2] Its primary mechanism of action is the inhibition of dynamin's GTPase activity, which in turn blocks dynamin-mediated vesicle scission.[1][2] This effectively halts clathrin-mediated endocytosis and other dynamin-dependent cellular processes.[1][2][3][4][5]

Q2: What is the solubility of **Dyngo-4a** in aqueous solutions?

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A2: **Dyngo-4a** is sparingly soluble in aqueous buffers.[6][7] For experimental use, it is highly recommended to first dissolve **Dyngo-4a** in an organic solvent such as dimethyl sulfoxide (DMSO) to create a concentrated stock solution.[6][7][8] This stock solution can then be diluted into the aqueous experimental buffer to the desired final concentration. For example, in a 1:3 solution of DMSO:PBS (pH 7.2), the solubility is approximately 0.25 mg/mL.[6][7]

Q3: How should I prepare a **Dyngo-4a** stock solution?

A3: To prepare a stock solution, dissolve the solid **Dyngo-4a** in 100% DMSO.[8] **Dyngo-4a** is soluble in DMSO up to 100 mM.[9] To aid dissolution, you can warm the tube at 37°C for 10 minutes and/or sonicate it.[1][2][10]

Q4: How should I store **Dyngo-4a**?

A4: Solid **Dyngo-4a** should be stored at -20°C under desiccating conditions and is stable for at least four years.[6][7][9] DMSO stock solutions can be stored at -20°C for several months.[1][2][8][10] It is strongly recommended to use aqueous solutions of **Dyngo-4a** on the same day they are prepared; do not store aqueous solutions for more than one day.[6][7]

Q5: What are the known off-target effects of **Dyngo-4a**?

A5: While **Dyngo-4a** is a potent dynamin inhibitor, some off-target effects have been reported. Studies have shown that **Dyngo-4a** can inhibit fluid-phase endocytosis and peripheral membrane ruffling in a dynamin-independent manner.[1][8] Researchers should be aware of these potential off-target effects and consider appropriate control experiments.

Troubleshooting Guide

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Issue	Possible Cause	Recommendation
Precipitation in aqueous solution/cell culture media.	Low aqueous solubility of Dyngo-4a.[6][7]	Ensure the final DMSO concentration in your aqueous solution is sufficient to maintain solubility. A final DMSO concentration of 0.1% to 1% is generally well-tolerated by most cell lines. Prepare the final dilution immediately before use.
Interaction with components in the media.	When diluting the DMSO stock into complex media, add it slowly while gently vortexing. Consider using a simpler buffer for initial experiments to rule out media component interactions.	
Inconsistent or no inhibitory effect observed.	Degradation of Dyngo-4a in the aqueous solution.	Prepare fresh aqueous solutions of Dyngo-4a for each experiment. Do not use aqueous solutions that are more than a day old.[6][7]
Incorrect concentration used.	Confirm the IC50 for your specific cell type and experimental conditions. The IC50 for clathrin-mediated endocytosis is typically in the low micromolar range (e.g., 5.7 µM in U2OS cells).[3][4][5]	
Off-target effects masking the expected outcome.	Be aware of dynamin-independent effects on processes like fluid-phase endocytosis.[1] Use appropriate controls, such as a structurally related but inactive	

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	compound if available, or genetic knockdown of dynamin to confirm the specificity of the observed effect.	
Cell toxicity observed.	High concentration of Dyngo-4a or DMSO.	Perform a dose-response curve to determine the optimal, non-toxic concentration for your cell line. Ensure the final DMSO concentration is kept to a minimum (ideally ≤ 0.5%).
Dyngo-4a has been reported to be less cytotoxic than its predecessor, dynasore.[4][5][11]	If toxicity persists at effective concentrations, consider reducing the incubation time.	

Data Presentation

Table 1: Solubility of **Dyngo-4a**

Solvent	Solubility	Reference
DMSO	Up to 100 mM	[9]
Dimethylformamide (DMF)	~30 mg/mL	[6][7]
DMSO:PBS (pH 7.2) (1:3)	~0.25 mg/mL	[6][7]
Water	Insoluble	[8]
Ethanol	Insoluble	[8]

Table 2: Inhibitory Concentrations (IC50) of **Dyngo-4a**

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Target/Process	IC50 Value	Cell Type/System	Reference
Dynamin I (brain-derived)	380 nM	In vitro GTPase assay	[7]
Dynamin II (recombinant)	2.3 µM	In vitro GTPase assay	[7]
Clathrin-Mediated Endocytosis (Transferrin uptake)	5.7 µM	U2OS cells	[3][4][5]
Synaptic Vesicle Endocytosis	26.8 µM	Rat brain synaptosomes	[7]

Experimental Protocols

Protocol 1: Preparation of **Dyngo-4a** Stock and Working Solutions

- Materials:
  - **Dyngo-4a** (solid)
  - Dimethyl sulfoxide (DMSO), anhydrous
  - Sterile microcentrifuge tubes
  - Aqueous buffer or cell culture medium of choice (e.g., PBS, DMEM)
- Preparation of DMSO Stock Solution (e.g., 10 mM): a. Allow the solid **Dyngo-4a** vial to equilibrate to room temperature before opening to prevent condensation. b. Weigh out the required amount of **Dyngo-4a** (Molecular Weight: 338.3 g/mol). c. Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., for 1 mg of **Dyngo-4a**, add 295.6 µL of DMSO for a 10 mM stock). d. To facilitate dissolution, gently vortex the tube. If necessary, warm the solution at 37°C for 10 minutes or briefly sonicate.[1][2][10] e. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C.

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- Preparation of Aqueous Working Solution: a. Thaw an aliquot of the DMSO stock solution at room temperature. b. Determine the final concentration of **Dyngo-4a** needed for your experiment. c. Dilute the DMSO stock solution directly into your pre-warmed (if for cell culture) aqueous buffer or medium. For example, to make a 10 µM working solution from a 10 mM stock, perform a 1:1000 dilution (e.g., add 1 µL of stock to 999 µL of buffer). d. Mix immediately by gentle inversion or pipetting. e. Crucially, use this aqueous working solution on the same day of preparation.[6][7]

Visualizations

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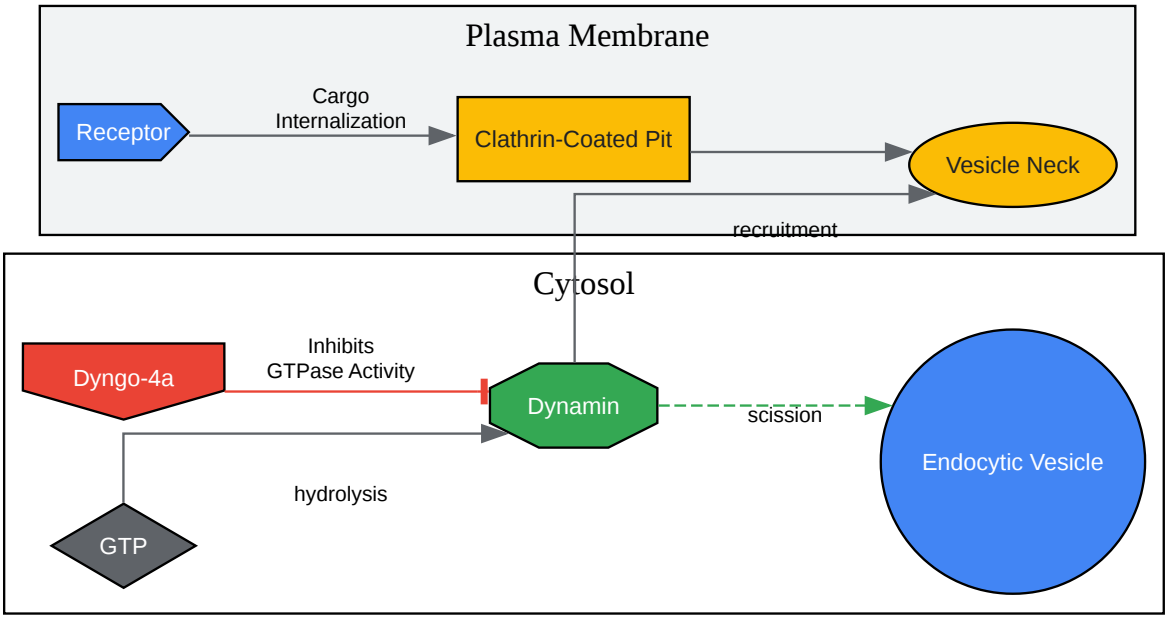
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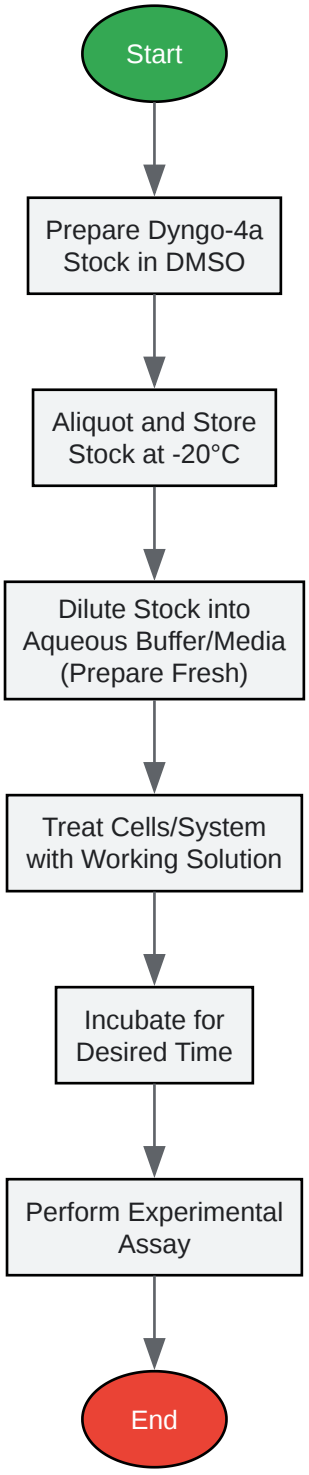

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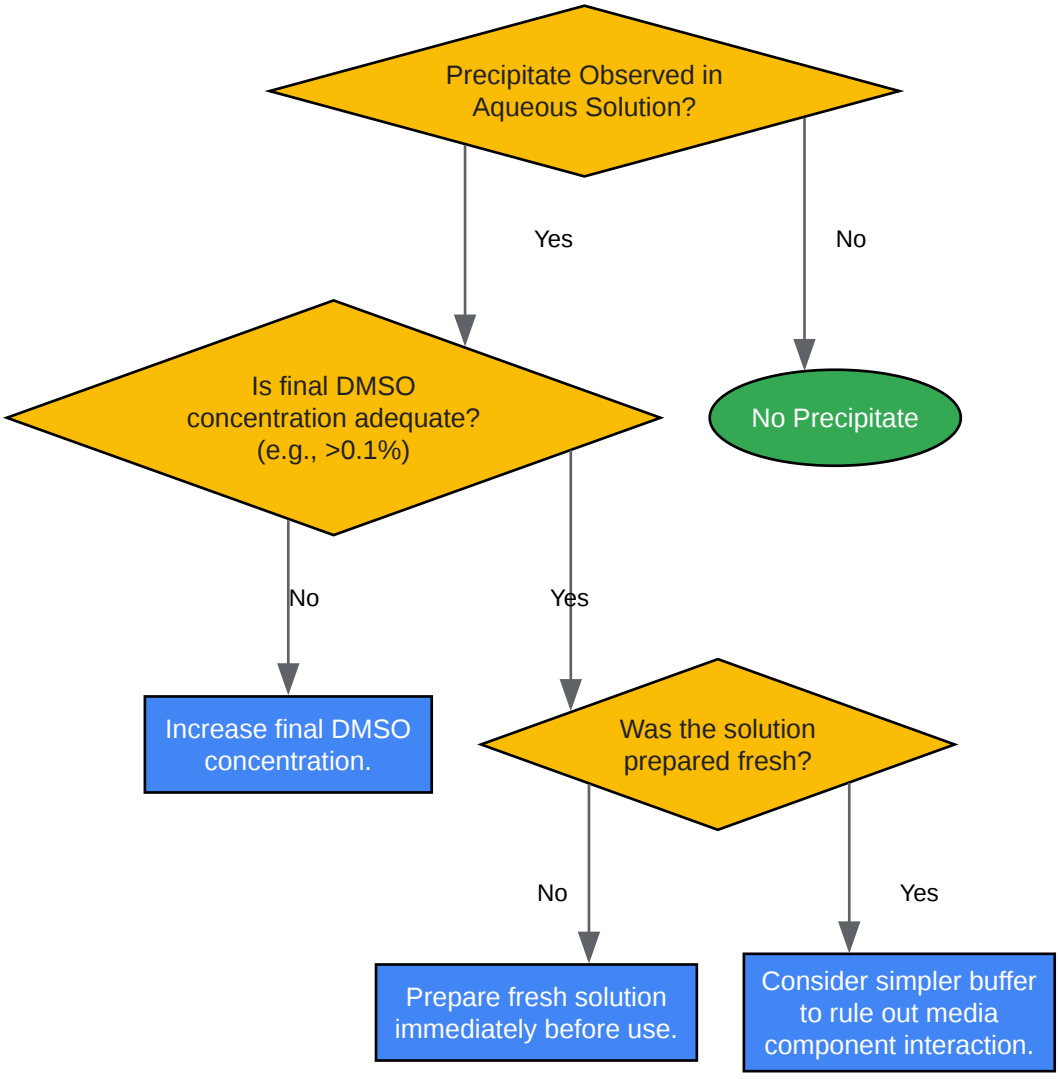

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